

NVP-DFV890 solubility issues and preparation in DMSO

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Compound of Interest

Compound Name: NVP-DFV890

Cat. No.: B12371032

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Technical Support Center: NVP-DFV890

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the solubility and preparation of **NVP-DFV890** in DMSO.

Troubleshooting Guide

This guide addresses specific issues that researchers may encounter during the handling and preparation of **NVP-DFV890** solutions.

Q1: My **NVP-DFV890** powder is not dissolving in DMSO, even at a concentration that is supposed to be within the solubility limit. What steps can I take?

A1: If you are experiencing difficulty dissolving **NVP-DFV890** in DMSO, please follow the troubleshooting workflow below. The primary reasons for poor solubility are often related to the quality of the DMSO or insufficient physical assistance in the dissolution process.

Caption: Troubleshooting workflow for dissolving **NVP-DFV890** in DMSO.

Q2: After preparing my **NVP-DFV890** stock solution in DMSO, I observed precipitation when I diluted it into my aqueous cell culture medium. How can I prevent this?

A2: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution. To prevent precipitation, it is crucial to ensure that the final concentration of DMSO in your working solution is low (ideally below 0.5%, and preferably

0.1%) and to add the stock solution to the aqueous medium with vigorous mixing.[1] Consider a serial dilution approach for high final concentrations of **NVP-DFV890**.

Q3: Can I store my **NVP-DFV890** stock solution at room temperature or 4°C for a short period?

A3: It is not recommended. For optimal stability, stock solutions of **NVP-DFV890** in DMSO should be stored at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months).[2] Storing at warmer temperatures can lead to degradation of the compound. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into single-use volumes.[2][3]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **NVP-DFV890**?

A1: The recommended solvent for preparing a stock solution of **NVP-DFV890** is dimethyl sulfoxide (DMSO).[2] It is crucial to use anhydrous, high-purity DMSO, as the compound's solubility can be significantly impacted by the presence of water.[2][4]

Q2: What is the maximum solubility of **NVP-DFV890** in DMSO?

A2: The maximum reported solubility of **NVP-DFV890** in DMSO is 100 mg/mL, which is equivalent to 237.78 mM.[2] Achieving this concentration may require ultrasonication.[2]

Q3: How should I store the solid powder form of **NVP-DFV890**?

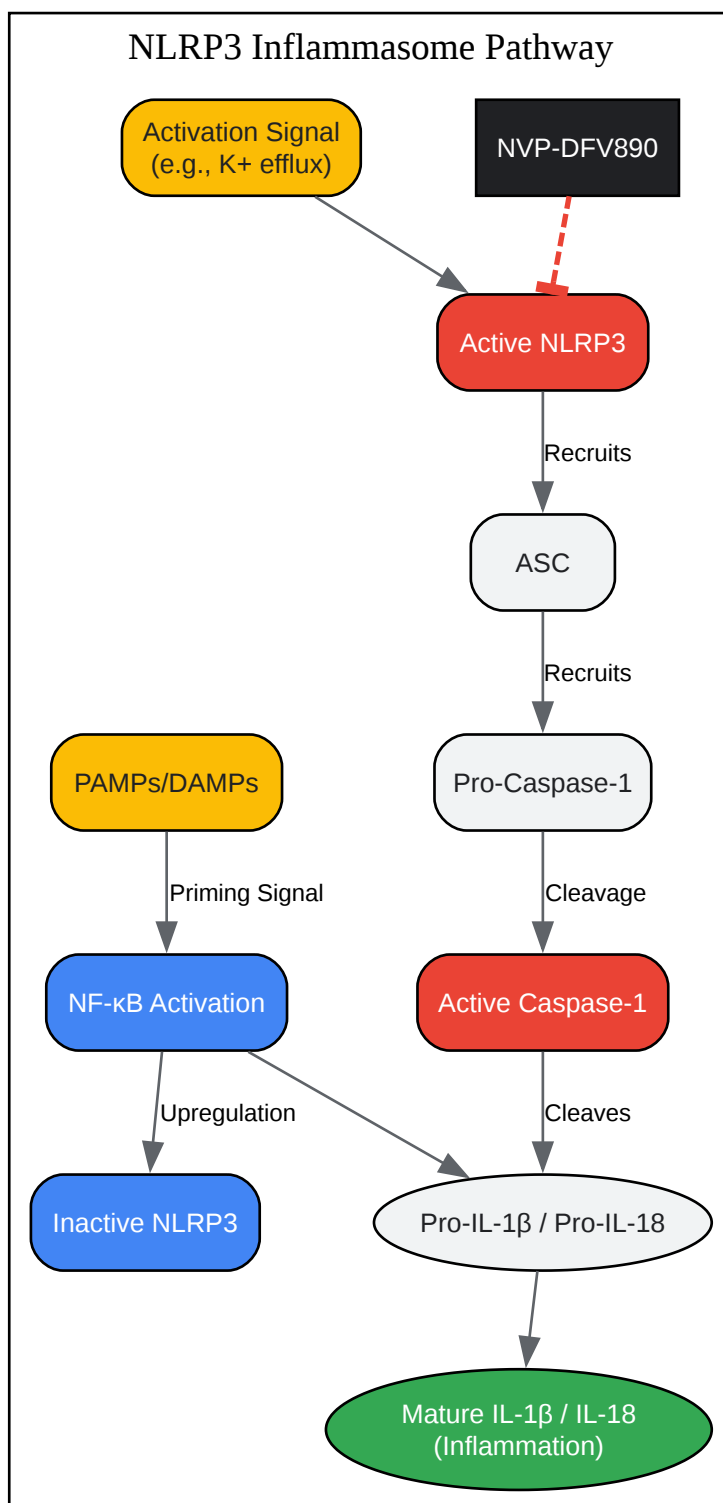
A3: The solid powder of **NVP-DFV890** should be stored at -20°C for up to three years or at 4°C for up to two years.[2]

Q4: What are the recommended storage conditions for **NVP-DFV890** stock solutions in DMSO?

A4: For long-term storage, the stock solution should be stored at -80°C and used within six months.[2] For short-term storage, it can be kept at -20°C for up to one month.[2] It is highly recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles.[2]

Q5: Where does **NVP-DFV890** act in the NLRP3 inflammasome pathway?

A5: **NVP-DFV890** is an antagonist of NLRP3.[2] It acts by inhibiting the NLRP3 inflammasome, a key component of the innate immune system involved in the inflammatory response. The diagram below illustrates the NLRP3 signaling pathway and the point of inhibition by **NVP-DFV890**.



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Caption: **NVP-DFV890** inhibits the activation of the NLRP3 protein.

Data Summary

Parameter	Value	Reference
Molecular Formula	C ₁₉ H ₂₄ N ₄ O ₃ S ₂	[2]
Molecular Weight	420.55 g/mol	[2]
Appearance	Solid, white to off-white powder	[2]
Solvent	DMSO	[2]
Solubility in DMSO	100 mg/mL (237.78 mM)	[2]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (DMSO Stock)	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

Preparation of a 100 mg/mL **NVP-DFV890** Stock Solution in DMSO

Materials:

- **NVP-DFV890** solid powder
- Anhydrous, high-purity dimethyl sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath
- Vortex mixer

Procedure:

- Preparation: In a sterile environment, weigh the desired amount of **NVP-DFV890** powder and place it into a sterile vial. For example, to prepare 1 mL of a 100 mg/mL solution, weigh 100 mg of **NVP-DFV890**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial. For a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of **NVP-DFV890**.
- Dissolution:
 - Vortex the mixture thoroughly for 1-2 minutes.
 - Place the vial in an ultrasonic water bath and sonicate for 15-30 minutes.[2] Periodically check the solution for complete dissolution.
 - If the compound is not fully dissolved, gentle warming to 37°C for a short period can be applied, followed by vortexing.[1]
- Storage:
 - Once the **NVP-DFV890** is completely dissolved, aliquot the stock solution into single-use, sterile vials to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months).[2]

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